

An In-depth Technical Guide to 3-Ethyl-3-hexene

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Compound of Interest

Compound Name: 3-Ethyl-3-hexene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Ethyl-3-hexene**, including its chemical identity, physical properties, and key synthetic methodologies. The information is intended to support researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Properties

3-Ethyl-3-hexene is an eight-carbon branched alkene. Its structure features a double bond at the third carbon position of a hexene chain, with an ethyl group also attached to the third carbon.

IUPAC Name: 3-ethylhex-3-ene^[1] CAS Number: 16789-51-8^{[1][2][3]}

A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3-Ethyl-3-hexene**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆	[1][2][3]
Molecular Weight	112.21 g/mol	[1]
Boiling Point	116 °C	[4]
Density	0.714 - 0.73 g/mL	[4][5]
Refractive Index	1.4160	[4]
Flash Point	9.2 °C	[4]
Vapor Pressure	22.1 mmHg at 25°C	[4]
LogP	3.14 - 3.6	[1][4]
InChI	InChI=1S/C8H16/c1-4-7-8(5-2)6-3/h7H,4-6H2,1-3H3	[1][2][3]
InChIKey	AUJLDZJNMXNESO-UHFFFAOYSA-N	[1][2][3]
SMILES	CCC=C(CC)CC	[1][5]

Synthesis Methodologies

The synthesis of **3-Ethyl-3-hexene** can be achieved through several established organic chemistry reactions. A common and logical approach involves the creation of a tertiary alcohol, 3-ethyl-3-hexanol, followed by its dehydration.

A versatile method for the synthesis of the precursor alcohol, 3-ethyl-3-hexanol, is the Grignard reaction. This involves the reaction of an ethyl Grignard reagent (e.g., ethylmagnesium bromide) with a suitable ketone, such as 3-hexanone.

Experimental Protocol: Grignard Reaction

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings. A solution of ethyl bromide in anhydrous diethyl ether is added dropwise to the magnesium turnings to

initiate the formation of ethylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine if necessary and maintained under an inert atmosphere (e.g., nitrogen or argon).

- **Reaction with Ketone:** Once the Grignard reagent is formed, a solution of 3-hexanone in anhydrous diethyl ether is added dropwise from the dropping funnel while maintaining the reaction mixture at a low temperature (e.g., 0 °C) with an ice bath.
- **Work-up:** After the addition is complete, the reaction mixture is stirred for a specified period at room temperature. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate), and the solvent is removed under reduced pressure to yield crude 3-ethyl-3-hexanol. The product can be further purified by distillation.

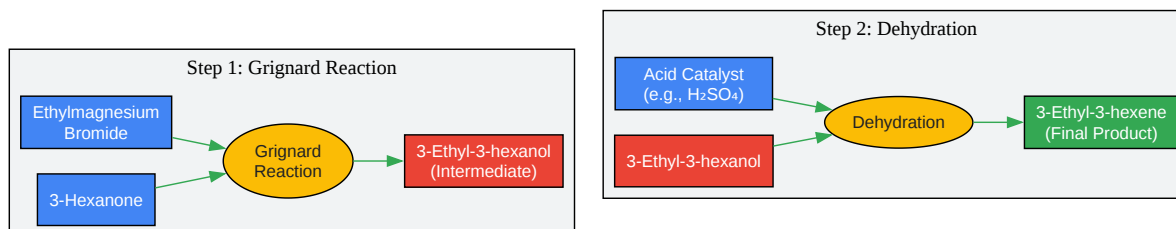
The tertiary alcohol, 3-ethyl-3-hexanol, can be readily dehydrated to form **3-Ethyl-3-hexene** using an acid catalyst. This reaction typically follows an E1 elimination mechanism.

Experimental Protocol: Acid-Catalyzed Dehydration

- **Reaction Setup:** In a round-bottom flask equipped with a distillation apparatus, place 3-ethyl-3-hexanol and a catalytic amount of a strong acid, such as sulfuric acid or phosphoric acid.
- **Dehydration:** The mixture is heated to a temperature sufficient to distill the alkene product as it is formed. The removal of the product from the reaction mixture shifts the equilibrium towards the formation of the alkene.
- **Work-up and Purification:** The collected distillate, which contains the crude **3-Ethyl-3-hexene**, is washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by washing with water and brine. The organic layer is then dried over an anhydrous drying agent.
- **Final Purification:** The final product is purified by fractional distillation to obtain pure **3-Ethyl-3-hexene**.

Logical Synthesis Workflow

The synthesis of **3-Ethyl-3-hexene** from 3-hexanone can be visualized as a two-step process. The following diagram illustrates this logical workflow.



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Caption: Synthesis workflow for **3-Ethyl-3-hexene**.

Spectroscopic Data

The characterization of **3-Ethyl-3-hexene** is typically performed using various spectroscopic methods.

- Infrared (IR) Spectroscopy: The IR spectrum of **3-Ethyl-3-hexene** would show characteristic peaks for C-H stretching of alkanes and alkenes, as well as a C=C stretching vibration. The spectrum is available in the NIST Chemistry WebBook.^{[2][6]}
- Mass Spectrometry (MS): The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule. The NIST Chemistry WebBook contains mass spectral data for **3-Ethyl-3-hexene**.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy would provide detailed information about the structure of the molecule, confirming the presence and connectivity of the ethyl and hexene moieties.

Applications and Research Interest

3-Ethyl-3-hexene serves as an intermediate in the synthesis of other organic compounds. For instance, it is an intermediate in the synthesis of 3-Ethylhexane.[7][8] It has also been identified as a component in some essential oils and as an aroma component in scented rice.[7][8] Its utility in organic synthesis and its presence in natural products make it a compound of interest for researchers in various fields.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Ethyl-3-hexene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099998#iupac-name-and-cas-number-for-3-ethyl-3-hexene]

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